

# Personal protective equipment for handling SB-3CT

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## Compound of Interest

Compound Name: SB-3CT

Cat. No.: B1684672

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## Essential Safety and Handling Guide for SB-3CT

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **SB-3CT**, a potent and selective inhibitor of matrix metalloproteinase-2 (MMP-2) and MMP-9.<sup>[1][2][3]</sup> It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Chemical and Physical Properties of SB-3CT

A summary of the key quantitative data for **SB-3CT** is presented below for easy reference.

Property	Value
CAS Number	292605-14-2 <sup>[1][2]</sup>
Molecular Formula	C <sub>15</sub> H <sub>14</sub> O <sub>3</sub> S <sub>2</sub> <sup>[1]</sup>
Molecular Weight	306.4 g/mol <sup>[1]</sup>
Purity	≥98%
Solubility	- 100 mM in DMSO- 20 mM in Ethanol- 25 mg/mL in DMF <sup>[1]</sup> - 0.1 mg/mL in DMF:PBS (pH 7.2) (1:5) <sup>[1]</sup>
Storage	Store at -20°C

## Personal Protective Equipment (PPE) for Handling SB-3CT

Given that **SB-3CT** is a potent bioactive compound intended for research, stringent adherence to safety protocols is mandatory. The following personal protective equipment should be worn at all times when handling **SB-3CT**.

PPE Category	Specific Recommendations
Hand Protection	Chemical-resistant gloves (e.g., nitrile) are required. Always inspect gloves for tears or punctures before use. Change gloves immediately if they become contaminated.
Eye Protection	Safety glasses with side shields or chemical splash goggles are mandatory to protect against accidental splashes.
Body Protection	A standard laboratory coat must be worn. For procedures with a higher risk of splashes, consider a chemical-resistant apron over the lab coat.
Respiratory Protection	For handling the powdered form of SB-3CT or when preparing solutions, it is advisable to work in a well-ventilated area or a chemical fume hood to avoid inhalation of airborne particles. If a fume hood is not available, a properly fitted respirator may be necessary based on a risk assessment.

## Operational Plans: Handling and Experimental Protocols

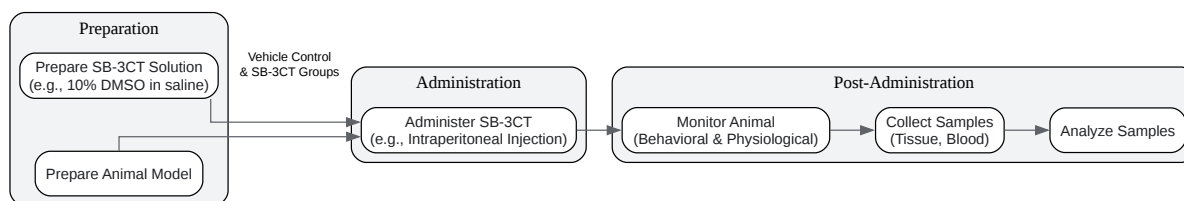
**SB-3CT** is a selective inhibitor of gelatinases MMP-2 and MMP-9 and has been utilized in various preclinical studies, including models of traumatic brain injury, cerebral ischemia, and cancer.[\[1\]](#)[\[2\]](#)[\[4\]](#)

## Solution Preparation

**SB-3CT** is typically supplied as a powder.[5] When preparing solutions, it is crucial to use a fume hood to minimize inhalation exposure. Based on published experimental protocols, common solvents include DMSO, ethanol, and DMF.[1][5] For in vivo studies, **SB-3CT** has been administered as a suspension in a vehicle solution such as 10% DMSO in normal saline.[4][6]

## Experimental Workflow: In Vivo Administration

The following diagram illustrates a typical workflow for an in vivo experiment involving the administration of **SB-3CT** to an animal model, based on protocols described in the literature.[4][6]



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*A representative workflow for in vivo studies using **SB-3CT**.*

## Disposal Plan

All waste materials contaminated with **SB-3CT**, including unused solutions, empty vials, and contaminated PPE, must be disposed of as hazardous chemical waste.

- **Solid Waste:** Contaminated items such as gloves, pipette tips, and empty vials should be collected in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Unused or waste solutions of **SB-3CT** should be collected in a separate, sealed, and labeled hazardous waste container. Do not pour **SB-3CT** solutions down the drain.
- Disposal Compliance: Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and procedures.

By adhering to these safety and handling protocols, researchers can minimize risks and ensure a safe laboratory environment when working with **SB-3CT**.

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